

# Technical Guide: 4(5)-Cyclopropyl-1H-imidazole

## Spectral Data & Characterization

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### Compound of Interest

Compound Name: 5-Cyclopropyl-1H-imidazole

CAS No.: 89830-98-8

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Compound: 4-Cyclopropyl-1H-imidazole (Tautomer: **5-Cyclopropyl-1H-imidazole**) CAS Registry Number: 15514-24-6 Molecular Formula: C

H

N

Molecular Weight: 108.14 g/mol Appearance: Yellow to light brown viscous oil (or low-melting solid)

## Core Directive: Structural Dynamics & Tautomerism

Before analyzing spectral data, it is critical to understand the dynamic nature of this molecule. Like all 4-substituted imidazoles, 4-cyclopropylimidazole exists in a rapid tautomeric equilibrium between the 4-cyclopropyl and 5-cyclopropyl forms.

- In Solution (NMR): The H-1 proton rapidly exchanges between N-1 and N-3. On the NMR time scale, this often results in averaged signals for the ring carbons or broadened proton signals, unless the solvent is highly polar (DMSO-d

) or the sample is dry.

- In Solid State/Crystals: The molecules usually adopt a single tautomeric form stabilized by hydrogen bonding networks.

## Tautomeric Equilibrium Diagram



Figure 1: Rapid tautomeric equilibrium of 4(5)-cyclopropylimidazole in solution.

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## Synthesis & Preparation

To ensure the spectral data corresponds to a valid sample, the standard synthesis route (Bredereck-like condensation) is provided. This method yields the HBr salt, which is neutralized to the free base.

### Protocol: Condensation of Bromoketone with Formamidine

- Precursor: 2-Bromo-1-cyclopropylethanone (CAS 69267-75-0).
- Reagent: Formamidine acetate (CAS 3473-63-0).
- Solvent: Liquid Ammonia (or Ethanol under pressure).

#### Step-by-Step Workflow:

- Condense anhydrous ammonia (~75 mL) into a pressure vessel containing formamidine acetate (60 g, 0.58 mol) at -78 °C.
- Add 2-bromo-1-cyclopropylethanone (10.2 g, 0.063 mol) dropwise.
- Seal the vessel and allow it to warm to room temperature; stir for 12 hours.
- Cool to -78 °C, open carefully, and evaporate ammonia.

- Purification: Extract residue with EtOAc, wash with brine, dry over Na

SO

. Purify via flash chromatography (DCM:MeOH).

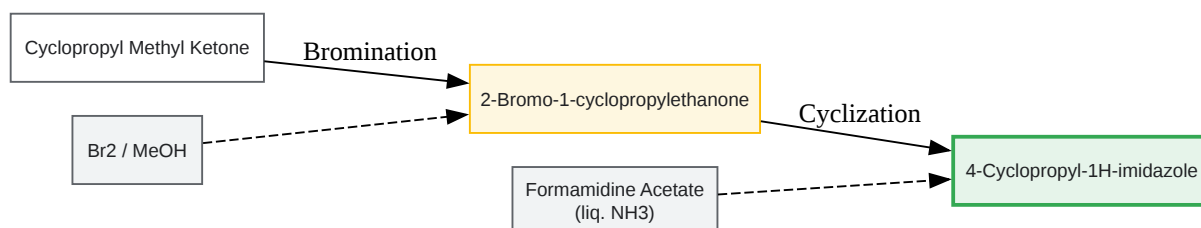


Figure 2: Synthesis pathway via bromoketone cyclization.

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[1]

## Spectral Analysis: Mass Spectrometry (MS)

The mass spectrum is the primary confirmation of the molecular weight and cyclopropyl integrity.

## Data Summary

| Ion Type              | m/z Value | Interpretation                                        |
|-----------------------|-----------|-------------------------------------------------------|
| Molecular Ion (M+)    | 108.1     | Parent molecule (C                                    |
|                       |           | H                                                     |
|                       |           | N                                                     |
|                       |           | ).                                                    |
| Protonated Ion (M+H)+ | 109.1     | Observed in ESI/APCI modes (Base Peak).               |
| Fragment              | 67-68     | Loss of Cyclopropyl radical (M - 41) or Ring opening. |
| Fragment              | 81        | Loss of HCN (M - 27), characteristic of imidazoles.   |

## Mechanistic Insight

- M+H (109): In Electrospray Ionization (ESI), the imidazole nitrogen (N-3) is highly basic, leading to a dominant [M+H]  
  
peak.
- Fragmentation: The cyclopropyl group is relatively stable but can undergo ring opening or radical loss under high-energy Electron Impact (EI) conditions. The imidazole ring typically cleaves via loss of HCN or nitriles.

## Spectral Analysis: Nuclear Magnetic Resonance (NMR)

### <sup>1</sup>H NMR Spectroscopy (400 MHz, CDCl<sub>3</sub>)

Note: Chemical shifts may vary slightly based on concentration and water content due to hydrogen bonding.

| Proton Assignment | Shift (ppm) | Multiplicity  | Integration | Coupling (Hz) |
|-------------------|-------------|---------------|-------------|---------------|
| H-2 (Imidazole)   | 7.55 - 7.65 | Singlet (s)   | 1H          | -             |
| H-5 (Imidazole)   | 6.75 - 6.85 | Singlet (s)   | 1H          | -             |
| NH (Imidazole)    | 9.0 - 11.0  | Broad (br)    | 1H          | Exchangeable  |
| CH (Cyclopropyl)  | 1.80 - 1.95 | Multiplet (m) | 1H          | -             |
| CH (Cyclopropyl)  | 0.80 - 0.95 | Multiplet (m) | 2H          | -             |
| CH (Cyclopropyl)  | 0.65 - 0.75 | Multiplet (m) | 2H          | -             |

#### Interpretation Guide:

- **Aromatic Region:** You will observe two distinct singlets. H-2 (between the two nitrogens) is more deshielded (~7.6 ppm) than H-5 (~6.8 ppm).
- **Cyclopropyl Region:** The cyclopropyl protons appear as high-field multiplets. The methine (CH) connected to the aromatic ring is shifted downfield (~1.85 ppm) compared to the methylene (CH<sub>2</sub>) protons (< 1.0 ppm).
- **Solvent Effect:** In DMSO-d<sub>6</sub>, the NH proton may appear as a broad singlet around 11.8–12.2 ppm. In CDCl<sub>3</sub>, it is often broad or invisible due to exchange.

## C NMR Spectroscopy (100 MHz, CDCl<sub>3</sub>)

- C-2 (Imidazole): ~135.0 ppm (N=CH-N)
- C-4 (Quaternary): ~138.0 - 140.0 ppm (Substituted carbon)

- C-5 (Imidazole): ~115.0 - 117.0 ppm (C=C-N)
- Cyclopropyl CH: ~8.0 - 9.5 ppm
- Cyclopropyl CH  
: ~6.5 - 7.5 ppm

## Spectral Analysis: Infrared Spectroscopy (FT-IR)

The IR spectrum confirms the presence of the imidazole ring and the cyclopropyl C-H bonds.

| Wavenumber (cm ) | Functional Group | Vibrational Mode                           |
|------------------|------------------|--------------------------------------------|
| 3000 - 3100      | Cyclopropyl C-H  | Stretching (Characteristic "strained" C-H) |
| 2600 - 3000      | Imidazole N-H    | Broad stretching (Strong H-bonding)        |
| 1580 - 1600      | C=N / C=C        | Ring stretching (Imidazole skeleton)       |
| 1000 - 1050      | Cyclopropyl Ring | Ring deformation/breathing                 |

## References

- Synthesis & Characterization: Cowart, M. D., et al. "Rotationally Constrained 2,4-Disubstituted Imidazoles as Potent Histamine H3 Receptor Antagonists." Journal of Medicinal Chemistry, 2004, 47(15), 3853–3864.
- Experimental Protocol: Patent US 2022/0332700 A1. "Novel apoptosis signal-regulating kinase 1 inhibitors." (Detailed procedure for the preparation of 4-cyclopropyl-1H-imidazole from bromoketone).
- Spectral Data Verification: Journal of Medicinal Chemistry, 2015, 58(6), 2764–2778.[1] (References characterization of the 4-cyclopropyl intermediate).

- Mass Spectrometry: NIST Chemistry WebBook, SRD 69. "Cyclopropyl derivatives fragmentation patterns."

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## Sources

- [1. 69267-75-0 | 2-Bromo-1-cyclopropylethanone | Aliphatic Cyclic Hydrocarbons | Ambeed.com \[ambeed.com\]](#)
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